

A Comprehensive Technical Guide to the Thermochemical Properties of Naphthacene

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Compound of Interest

Compound Name: Naphthacene

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Naphthacene, a polycyclic aromatic hydrocarbon with the chemical formula $C_{18}H_{12}$, is a molecule of significant interest in materials science and organic electronics. A thorough understanding of its thermochemical properties is fundamental for its application in these fields and for the broader study of aromatic compounds. This technical guide provides a detailed overview of the core thermochemical data of **naphthacene**, outlines the experimental methodologies used for their determination, and illustrates the thermodynamic relationships governing these properties.

Core Thermochemical Data

The following tables summarize the key thermochemical properties of **naphthacene**, providing a compilation of experimentally determined and critically evaluated data. These values are essential for calculating reaction enthalpies, assessing molecular stability, and modeling thermal behavior.

Table 1: Enthalpy of Formation of **Naphthacene**

Property	Value (kJ/mol)	Method	Reference
Standard Molar Enthalpy of Formation (gas)	331.6 ± 4.4	Micro-combustion calorimetry and literature sublimation data	[Nagano, as cited in 4]
Standard Molar Enthalpy of Formation (gas)	342.6 ± 5.9	[Roux et al., as cited in 4]	
Standard Molar Enthalpy of Formation (solid)	206.7 ± 3.0	Review and evaluation of literature data	[Roux, Temprado, et al., 2008, as cited in 6]

Table 2: Enthalpy of Combustion of **Naphthacene**

Property	Value (kJ/mol)	Method	Reference
Standard Enthalpy of Combustion (solid)	-9005.1 ± 1.8	High-precision micro-combustion calorimetry	[1]
Standard Enthalpy of Combustion (solid)	-8956.9 ± 1.3	Combustion calorimetry (reanalyzed)	[Magnus, Hartmann, et al., 1951, as cited and reanalyzed by Cox and Pilcher, 1970 in 6]

Table 3: Enthalpy of Sublimation of **Naphthacene**

Property	Value (kJ/mol)	Temperature (K)	Method	Reference
Enthalpy of Sublimation	31.69	433 - 483	HSA	[Fielding and MacKay, 1964, as cited in 1]
Enthalpy of Sublimation	28.01	459	ME	[Inokuchi, Shiba, et al., 1952, as cited in 1]

Experimental Protocols

The determination of the thermochemical properties of **naphthacene** relies on precise calorimetric and vapor pressure measurement techniques. The following sections detail the principles and general procedures for the key experimental methods cited.

Micro-Combustion Calorimetry

High-precision micro-combustion calorimetry is employed to determine the standard enthalpy of combustion of solid **naphthacene**.^[1]

Methodology:

- **Sample Preparation:** A small, precisely weighed pellet of high-purity **naphthacene** (typically a few milligrams) is placed in a crucible within a combustion bomb.
- **Bomb Assembly:** The bomb is sealed and pressurized with a high-purity oxygen atmosphere (typically around 3 MPa). A small, known amount of water is often added to the bomb to ensure saturation of the final atmosphere with water vapor.
- **Ignition and Combustion:** The sample is ignited via a cotton fuse and a platinum wire. The complete combustion of **naphthacene** (C₁₈H₁₂) proceeds according to the following reaction:
$$\text{C}_{18}\text{H}_{12}(\text{s}) + 21 \text{O}_2(\text{g}) \rightarrow 18 \text{CO}_2(\text{g}) + 6 \text{H}_2\text{O}(\text{l})$$
- **Calorimetric Measurement:** The combustion bomb is submerged in a known mass of water within a well-insulated calorimeter. The temperature change of the water is meticulously measured with high-precision thermometers.

- **Data Analysis:** The heat released during the combustion is calculated from the temperature rise and the heat capacity of the calorimeter system. The heat capacity is determined by calibrating the calorimeter with a standard substance of known enthalpy of combustion, such as benzoic acid.
- **Corrections:** Corrections are applied for the heat of combustion of the fuse, the formation of nitric acid from residual nitrogen in the bomb, and for converting the data to standard state conditions (298.15 K and 1 bar). The standard enthalpy of combustion is then calculated from the corrected heat of combustion.

Knudsen Effusion Method

The Knudsen effusion method is a technique used to determine the vapor pressure of a solid, from which the enthalpy of sublimation can be derived.[\[2\]](#)[\[3\]](#)[\[4\]](#)

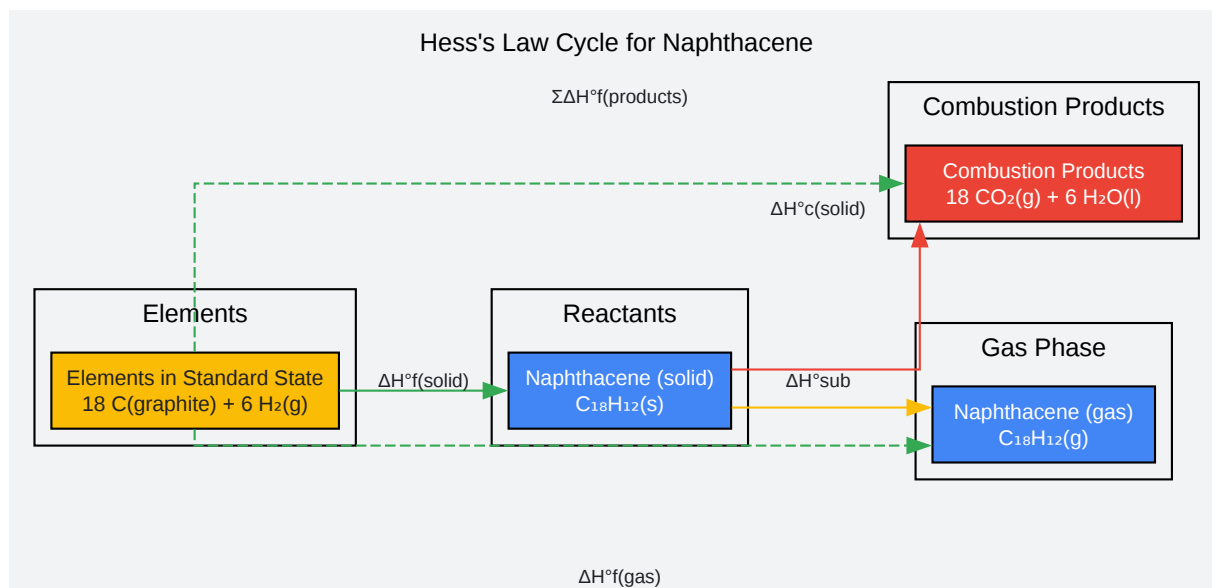
Methodology:

- **Sample Preparation:** A small amount of solid **naphthacene** is placed in a Knudsen cell, which is a small, thermostated container with a very small orifice of known area.
- **High Vacuum Environment:** The Knudsen cell is placed in a high-vacuum chamber to ensure that the molecules effusing through the orifice do not collide with each other or with background gas molecules (molecular flow regime).
- **Effusion Measurement:** At a constant, precisely controlled temperature, **naphthacene** sublimates, and the gaseous molecules effuse through the orifice. The rate of mass loss of the sample is measured over a period of time. This can be done by weighing the cell before and after the experiment or by using a sensitive microbalance in situ.
- **Vapor Pressure Calculation:** The vapor pressure (P) inside the cell is calculated from the rate of mass loss (dm/dt) using the Knudsen-Hertz-Langmuir equation: $P = (dm/dt) * (2\pi RT/M)^{1/2} / A$ where R is the ideal gas constant, T is the absolute temperature, M is the molar mass of **naphthacene**, and A is the area of the orifice.
- **Enthalpy of Sublimation Determination:** The experiment is repeated at several different temperatures. The enthalpy of sublimation (ΔH_{sub}) is then determined from the

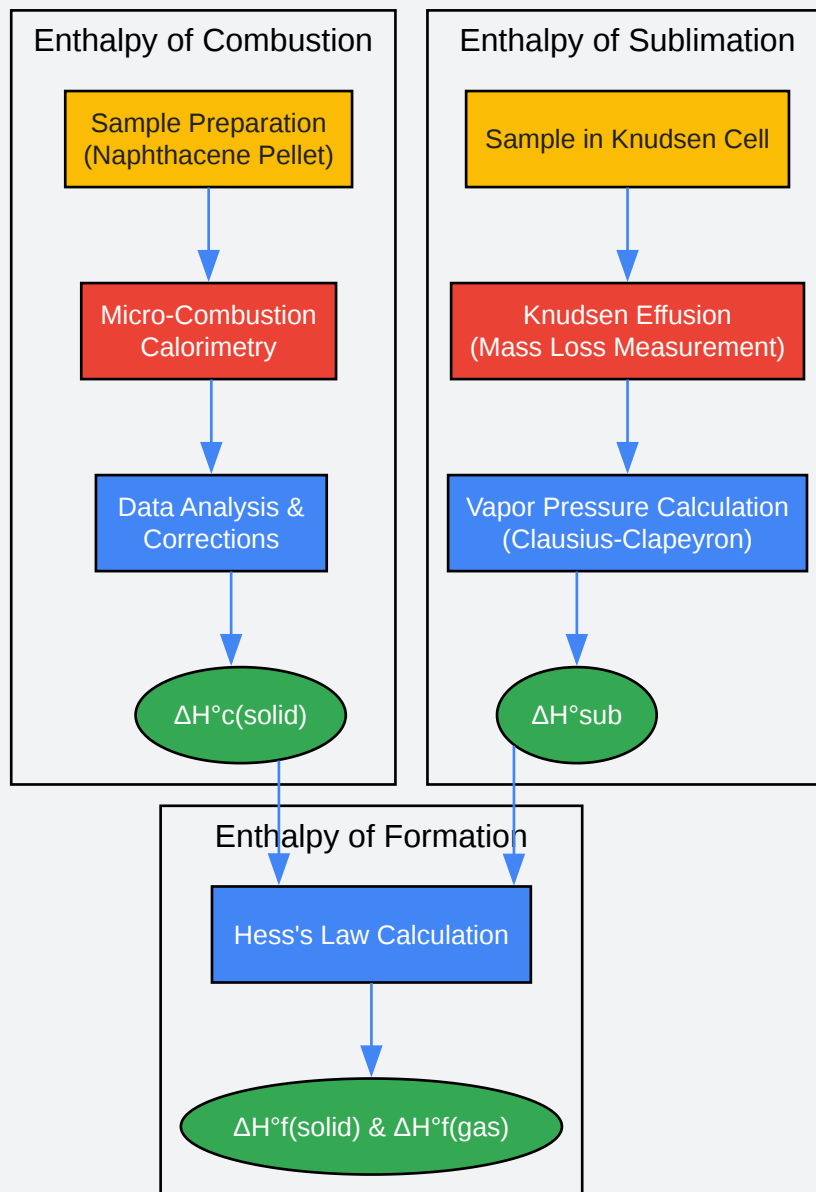
temperature dependence of the vapor pressure using the Clausius-Clapeyron equation: $d(\ln P)/d(1/T) = -\Delta H_{\text{sub}}/R$

Thermodynamic Relationships and Visualization

The thermochemical properties of **naphthacene** are interconnected through fundamental thermodynamic laws, primarily Hess's Law. This law states that the total enthalpy change for a reaction is independent of the pathway taken. This relationship can be visualized to illustrate how the enthalpy of formation in the gaseous state can be derived from the experimentally determined enthalpy of combustion of the solid and the enthalpy of sublimation.



Experimental Workflow for Thermochemical Data



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